

# Technical Support Center: 6:2 FTOH Analysis in Food Packaging

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6:2 Fluorotelomer alcohol

Cat. No.: B032680

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for the analysis of **6:2 fluorotelomer alcohol** (6:2 FTOH) in food packaging materials. It is intended for researchers, scientists, and professionals in drug development and food safety.

## Frequently Asked Questions (FAQs)

Q1: What is 6:2 FTOH and why is it a concern in food packaging?

A1: **6:2 fluorotelomer alcohol** (6:2 FTOH) is a type of per- and polyfluoroalkyl substance (PFAS) that has been used as a grease-proofing agent in paper and paperboard food packaging.<sup>[1][2]</sup> Concerns have been raised about its potential for bioaccumulation and persistence in humans following dietary exposure.<sup>[2][3]</sup> Due to these concerns, there has been a voluntary phase-out of 6:2 FTOH in food contact materials in the United States, which began in 2021.<sup>[1][2][4]</sup>

Q2: What are the common analytical techniques for 6:2 FTOH analysis in food packaging?

A2: The most common analytical techniques for determining 6:2 FTOH in food packaging are gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).<sup>[5][6]</sup> GC-MS is often preferred for volatile compounds like FTOHs.<sup>[6][7]</sup> Other techniques such as Direct Analysis in Real Time-isotope dilution-high resolution mass spectrometry (DART-ID-HRMS) have also been used for screening.<sup>[8]</sup>

Q3: What are the typical sample preparation methods for extracting 6:2 FTOH from food packaging?

A3: Common sample preparation methods include solid-liquid extraction, ultrasound-assisted extraction, and pressurized liquid extraction.<sup>[9]</sup> Solvents like methanol or ethyl acetate are frequently used for extraction.<sup>[9][10]</sup> For some applications, a hydrolysis step may be necessary to release 6:2 FTOH from polymeric coatings.<sup>[8]</sup>

Q4: What are the regulatory limits for 6:2 FTOH in food packaging?

A4: In the United States, the FDA has overseen a voluntary phase-out of 6:2 FTOH by manufacturers for use in food contact applications, which was initiated in January 2021.<sup>[4][7]</sup><sup>[11]</sup> While there isn't a specific regulatory limit in the same way as for some other contaminants, the goal is to eliminate its use. Different jurisdictions may have their own regulations regarding PFAS in food packaging. For instance, several U.S. states have enacted bans on intentionally added PFAS in food packaging.<sup>[11]</sup>

## Troubleshooting Guides

Issue 1: Low or No Recovery of 6:2 FTOH

Possible Cause	Suggested Solution
Inefficient Extraction	Optimize the extraction solvent and method. Consider using methanol or ethyl acetate and techniques like ultrasonication or pressurized liquid extraction.[9][10] For polymeric coatings, a hydrolysis step might be required.[8]
Analyte Volatility	6:2 FTOH is a volatile compound.[6][7] Avoid high temperatures and aggressive evaporation steps during sample preparation.[12] Use a gentle stream of nitrogen for solvent evaporation if necessary.
Matrix Effects	Food packaging materials can have complex matrices that interfere with the analysis.[5] Use matrix-matched calibration standards or isotope-labeled internal standards to compensate for matrix effects.[13]
Adsorption to Labware	PFAS compounds are known to adsorb to glass and other surfaces. Use polypropylene (PP) labware and vials to minimize adsorption.[5]

## Issue 2: High Background or Contamination

Possible Cause	Suggested Solution
Contaminated Solvents or Reagents	Use high-purity, PFAS-free solvents and reagents.[5] Analyze reagent blanks with each batch of samples to check for contamination.[5]
Contaminated Labware	Thoroughly clean all labware and use dedicated equipment for PFAS analysis. Avoid using glass materials where possible and opt for polypropylene.[5]
Instrument Contamination	Run solvent blanks to check for instrument contamination. If contamination is detected, clean the injection port, column, and ion source according to the manufacturer's instructions.

### Issue 3: Poor Peak Shape in GC-MS Analysis

Possible Cause	Suggested Solution
Active Sites in the GC System	FTOHs can interact with active sites in the GC inlet and column, leading to tailing peaks. Use a deactivated inlet liner and a column specifically designed for inertness.
Improper Injection Technique	Optimize the injection volume and temperature. A splitless injection may be necessary for trace-level analysis.
Co-eluting Matrix Components	Improve sample cleanup to remove interfering matrix components. Consider using solid-phase extraction (SPE) for sample purification.

## Data Presentation

Table 1: Method Detection Limits (MDLs) and Limits of Quantitation (LOQs) for 6:2 FTOH in Food Packaging

Analytical Method	Matrix	MDL	LOQ
UPLC-MS/MS	Microwave Popcorn Packaging	-	18.3 - 124 ng/dm <sup>2</sup>
GC-MS/MS	Food Contact Materials	≤ 1 µg/kg	20 µg/kg
LC/TQ	Plastic Food Packaging	≤ 0.2 µg/kg	-

Data extracted from multiple sources for comparison.[\[5\]](#)[\[7\]](#)[\[9\]](#)[\[14\]](#)

Table 2: Recovery Rates for 6:2 FTOH in Spiked Quality Control (QC) Samples

Analytical Method	Matrix	Spike Level	Recovery (%)
UPLC-MS/MS	Microwave Popcorn Packaging	Low, Medium, High	89.1 - 116%
LC/TQ	Plastic Food Packaging	10 µg/kg	65 - 135%

Data extracted from multiple sources for comparison.[\[5\]](#)[\[9\]](#)

## Experimental Protocols

### Protocol 1: Ultrasonic Extraction followed by UPLC-MS/MS

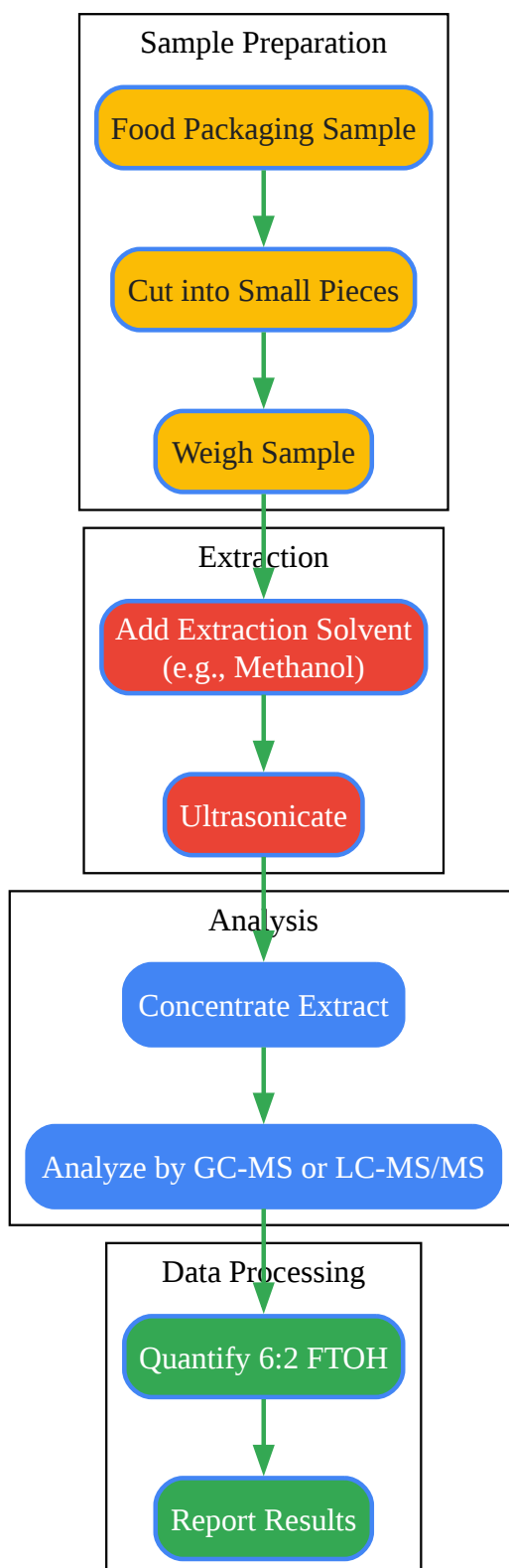
- Sample Preparation: Cut 100 cm<sup>2</sup> of the food packaging material into small pieces.[\[14\]](#)
- Extraction: Place the pieces into a polypropylene tube and add 20 mL of methanol.[\[14\]](#)  
Sonicate the sample at 50°C for 45 minutes.[\[14\]](#)
- Concentration: Concentrate the extract to 1 mL under a gentle stream of nitrogen.[\[14\]](#)
- Analysis: Inject an aliquot of the concentrated extract into the UPLC-MS/MS system.

- Quality Control: Prepare and analyze matrix blanks, spiked samples, and calibration standards with each batch.[\[9\]](#)

#### Protocol 2: GC-MS/MS Analysis of Volatile PFAS

- Sample Preparation: Finely cut the food packaging material. Weigh  $1 \pm 0.01$  g of the sample into a polypropylene tube.[\[5\]](#)
- Extraction: Add an appropriate extraction solvent (e.g., ethyl acetate) and an isotopically labeled internal standard.[\[7\]](#)[\[10\]](#) Vortex and/or sonicate to extract the analytes.
- Cleanup (if necessary): Use solid-phase extraction (SPE) to remove matrix interferences.
- Analysis: Inject the final extract into the GC-MS/MS system. Use a column suitable for volatile compounds, such as a SH-Stabilwax column.[\[10\]](#)
- Quantitation: Use multiple reaction monitoring (MRM) for sensitive and selective detection.[\[10\]](#)

## Visualizations



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## References

- 1. PFAS Contamination in Food from Food Packaging Materials - [www.impactanalytical.com](http://www.impactanalytical.com) [[impactanalytical.com](http://www.impactanalytical.com)]
- 2. 6:2 FTOH manufacturers to phase out use in food packaging | Food Packaging Forum [[foodpackagingforum.org](http://foodpackagingforum.org)]
- 3. [scispace.com](http://scispace.com) [[scispace.com](http://scispace.com)]
- 4. [pfas-1.itrcweb.org](http://pfas-1.itrcweb.org) [[pfas-1.itrcweb.org](http://pfas-1.itrcweb.org)]
- 5. [lcms.cz](http://lcms.cz) [[lcms.cz](http://lcms.cz)]
- 6. [agilent.com](http://agilent.com) [[agilent.com](http://agilent.com)]
- 7. [gcms.cz](http://gcms.cz) [[gcms.cz](http://gcms.cz)]
- 8. Analytical and mass spectrometric characterization of polyfluorinated coatings on fiber food packaging - ACS Fall 2025 - American Chemical Society [[acs.digitellinc.com](http://acs.digitellinc.com)]
- 9. [jfda-online.com](http://jfda-online.com) [[jfda-online.com](http://jfda-online.com)]
- 10. [shimadzu.com](http://shimadzu.com) [[shimadzu.com](http://shimadzu.com)]
- 11. Navigating U.S. Federal and State Regulations of PFAS in Applications Involving Food [[khlaw.com](http://khlaw.com)]
- 12. [pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- 13. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 14. Determination of perfluoroalkyl substances in food packaging in Taiwan using ultrasonic extraction and ultra-performance liquid chromatography/tandem mass spectrometry - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)